

minimizing canrenone interference in digoxin immunoassays

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Compound of Interest

Compound Name: CANRENONE

Cat. No.: B7765150

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Technical Support Center: Digoxin Immunoassays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize **canrenone** interference in digoxin immunoassays.

Frequently Asked Questions (FAQs)

Q1: What is **canrenone** and why does it interfere with digoxin immunoassays?

A1: **Canrenone** is an active metabolite of spironolactone and potassium canrenoate, which are aldosterone antagonist diuretics often co-administered with digoxin.^[1] Due to its structural similarity to digoxin, **canrenone** can cross-react with the antibodies used in some digoxin immunoassays.^{[2][3]} This cross-reactivity can lead to either falsely elevated (positive interference) or falsely decreased (negative interference) digoxin measurements, depending on the specific assay's design.^{[1][4]}

Q2: Which digoxin immunoassays are most susceptible to interference from **canrenone**?

A2: Several older and some current immunoassay methods have shown significant interference from **canrenone**. These include:

- Fluorescence Polarization Immunoassay (FPIA): Often shows falsely elevated digoxin levels.
[\[1\]](#)[\[2\]](#)
- Microparticle Enzyme Immunoassay (MEIA): Can show falsely lowered digoxin concentrations.
[\[1\]](#)[\[5\]](#)
- Radioimmunoassay (RIA): Susceptible to cross-reactivity, leading to inaccurate results.
[\[2\]](#)[\[6\]](#)
- Affinity-Column-Mediated Immunoassay (ACMIA): Can be affected by **canrenone** and its metabolites.
[\[2\]](#)

It is important to note that the extent and direction of interference can vary even between different assays using the same technology.
[\[7\]](#)

Q3: Are there digoxin immunoassays that are NOT affected by **canrenone**?

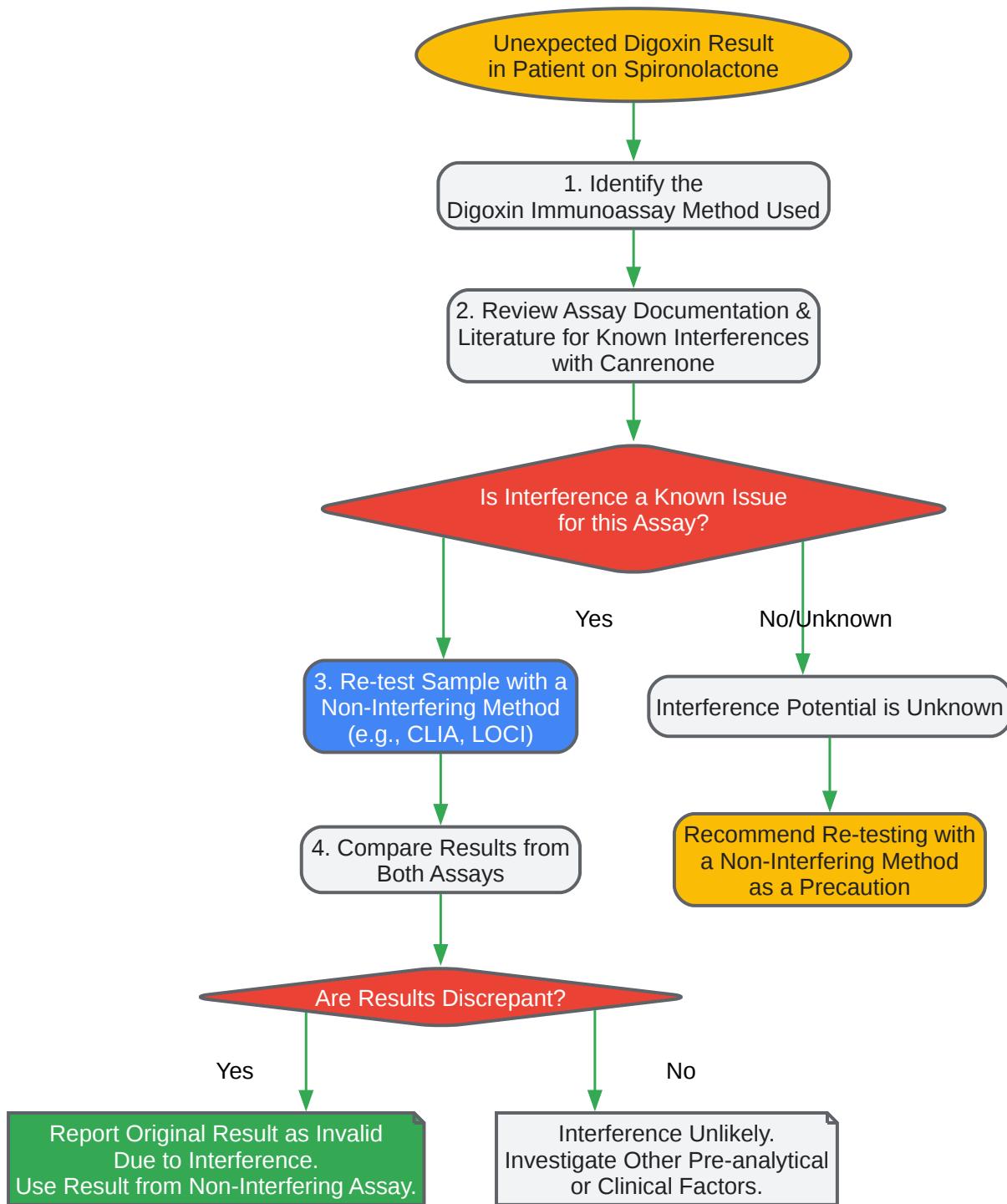
A3: Yes, modern immunoassays have been developed with improved specificity, showing minimal to no interference from **canrenone**. These include:

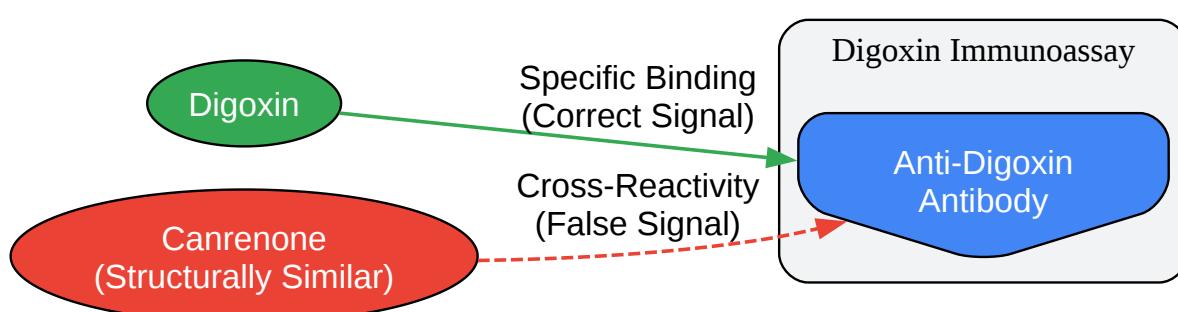
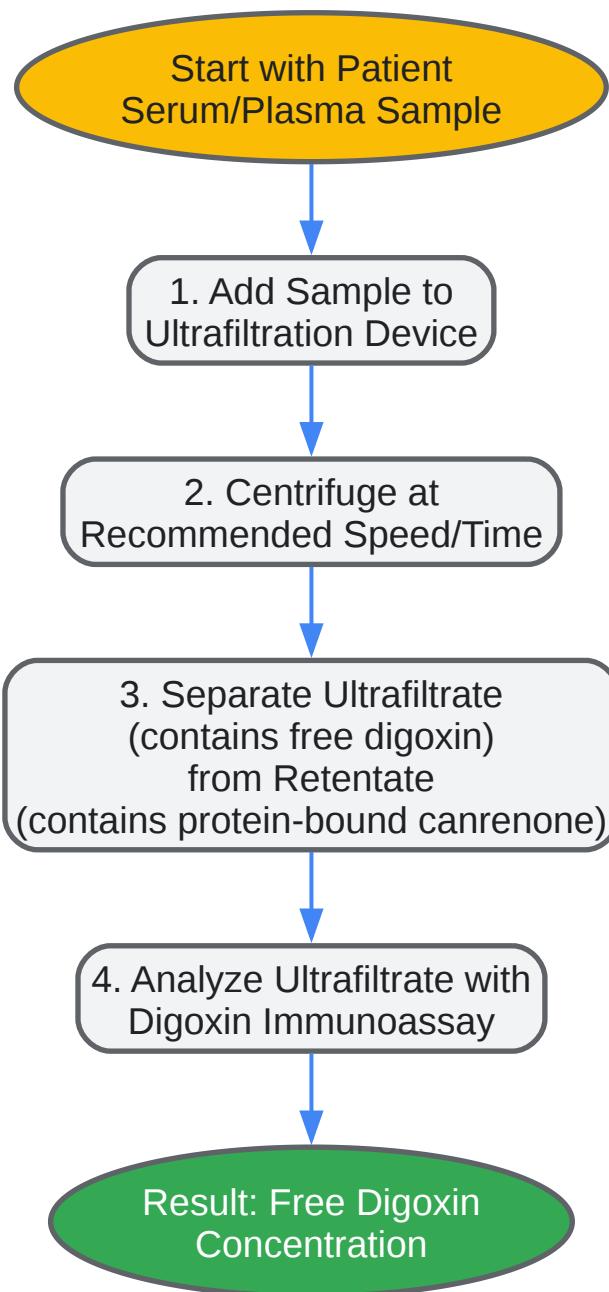
- Chemiluminescent Immunoassay (CLIA): Generally shows no interference.
[\[1\]](#)
- Enzyme-Linked Chemiluminescent Immunosorbent Assay (ECLIA): Reported to be virtually free from **canrenone** interference.
[\[8\]](#)
- Luminescent Oxygen Channeling Immunoassay (LOCI): This technology, used in assays like the Dimension Vista LOCI digoxin assay, is considered virtually free from this interference.
[\[9\]](#)
- Particle-Enhanced Turbidimetric Inhibition Immunoassay (cDig) and Chemiluminescent Microparticle Immunoassay (iDig): Both have been shown to be free from **canrenone** interference.
[\[10\]](#)

Recent studies suggest that monoclonal antibody-based assays are generally superior to older polyclonal antibody-based assays in terms of specificity.
[\[11\]](#)

Q4: My digoxin measurements are unexpected in a patient taking spironolactone. What should I do?

A4: If you observe unexpected digoxin levels in a patient on spironolactone or potassium canrenoate, it is crucial to consider the possibility of assay interference. The recommended troubleshooting steps are outlined in the logical workflow diagram below. The primary actions include reviewing the immunoassay method for known interferences and considering re-testing with an alternative, non-interfering method.





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